

An In-depth Technical Guide to the Safe Handling of 1-lodononane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-lodononane** (CAS No. 4282-42-2), a versatile reagent utilized in various organic syntheses. Adherence to these protocols is critical to ensure personnel safety and mitigate environmental risks in the laboratory.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **1-lodononane** is fundamental to its safe handling. This data, summarized in Table 1, has been compiled from various safety data sheets and chemical databases.

Table 1: Physical and Chemical Properties of 1-lodononane



Property	Value	References	
Molecular Formula	C9H19I	[1][2][3][4]	
Molar Mass	254.15 g/mol	[1][2][3]	
Appearance	Clear colorless to pale yellow liquid	[5]	
Density	1.288 g/mL at 25 °C	[1][6]	
Melting Point	-20 °C	[1][5]	
Boiling Point	107-108 °C at 8 mmHg	[1][6]	
Flash Point	85 °C (185 °F) - closed cup	[1]	
Solubility	Insoluble in water. Soluble in chloroform and methanol.	[1][5]	
Refractive Index	1.486 - 1.488 at 20 °C	[1]	
Vapor Pressure	0.0453 mmHg at 25 °C	[1]	
Stability	Stable under recommended storage conditions. May discolor upon exposure to light. Incompatible with strong oxidizing agents and strong bases.	[1][6]	

Section 2: Hazard Identification and GHS Classification

1-lodononane is classified as a hazardous chemical.[7] The GHS classification, as reported by multiple suppliers, is summarized in Table 2.

Table 2: GHS Hazard Classification for 1-lodononane



Hazard Class	Hazard Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	Warning	H335: May cause respiratory irritation
Flammable liquids	Category 4	Warning	H227: Combustible liquid

Source: Aggregated GHS information provided by ECHA C&L Inventory.[2]

Section 3: Experimental Protocols for Safe Handling

Strict adherence to the following protocols is mandatory when handling **1-lodononane** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure.

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] A face shield should be worn in situations with a high risk of splashing.[8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., Nitrile or Neoprene).[9] Inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat: A flame-resistant lab coat or chemical-resistant apron should be worn.



 Respiratory Protection: All handling of 1-lodononane should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[7][9] If work outside a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.[9]

Engineering Controls

- Fume Hood: Always handle **1-lodononane** inside a properly functioning chemical fume hood to minimize the concentration of vapors in the work area.[9]
- Safety Shower and Eyewash Station: Ensure that a safety shower and eyewash station are readily accessible and in good working order in the immediate vicinity of where the chemical is being handled.[7]

Handling and Storage Procedures

- Handling:
 - Avoid contact with skin, eyes, and clothing.[7][10]
 - Do not breathe mist, vapors, or spray.[7]
 - Wash hands thoroughly after handling.[7][10]
 - Keep away from open flames, hot surfaces, and other sources of ignition. [7][10]
 - Take precautionary measures against static discharge.[7]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][9]
 - Protect from direct sunlight and light exposure, as it may cause discoloration.[6][7]
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.
 [1][7]
 - Some formulations are stabilized with copper chips; this should be noted when storing.[1]



Spill Response Protocol

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[10]
- Collect: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[10]
- Clean: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[7]

First Aid Measures

Immediate medical attention is required in case of exposure.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7][10]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[7][10]
- Eye Contact: In case of eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7]
- Ingestion: If swallowed, do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

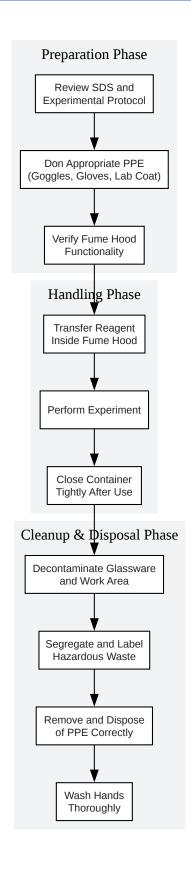


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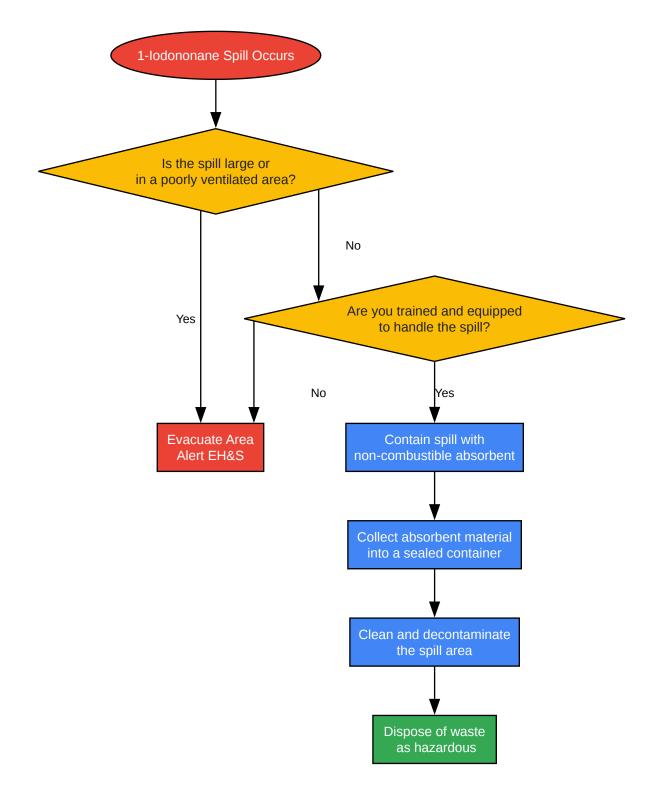
Section 4: Visualized Workflows and Logical Relationships

To further clarify the safety procedures, the following diagrams illustrate key workflows and logical relationships for handling **1-lodononane**.









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